# 2-methylhexanoyl chloride chemical properties

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-methylhexanoyl Chloride* |
| *CAS No.:* | *41693-47-4* |
| *Cat. No.:* | *B1623030* |

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An In-depth Technical Guide to the Chemical Properties and Handling of **2-Methylhexanoyl Chloride**

## Introduction

**2-Methylhexanoyl chloride** (CAS No. 41693-47-4) is a chiral acyl chloride that serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other complex molecules.[1][2] As a member of the acyl chloride family, its chemistry is dominated by the highly electrophilic carbonyl carbon, making it a potent acylating agent.[3] However, this high reactivity also necessitates stringent handling and storage protocols to ensure safety and maintain chemical integrity.[4] This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safe handling of **2-methylhexanoyl chloride**, tailored for researchers and drug development professionals.

## Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and chemical properties of a reagent is fundamental to its effective use in synthesis and for ensuring laboratory safety. Key identifying and physical properties for **2-methylhexanoyl chloride** are summarized below.

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## Core Chemical Identifiers

| Property | Value | Source |
|---|---|---|
| CAS Number | 41693-47-4 | [2][5] |
| Molecular Formula | $C_7H_{13}ClO$ | [1][2][5] |
| Molecular Weight | 148.63 g/mol | [1][2][5] |
| IUPAC Name | 2-methylhexanoyl chloride | [1][2] |
| Synonyms | 2-Methylcaproyl chloride, Hexanoyl chloride, 2-methyl- | [1][2][5] |
| InChIKey | WKEBLSOTVYFYKY-UHFFFAOYSA-N | [1][2][6] |

## Physical Properties

| Property | Value | Conditions | Source |
|---|---|---|---|
| Appearance | Clear, colorless liquid | Standard | [6][7] |
| Boiling Point | 162.9 °C | at 760 mmHg | [5] |
| Density | 0.971 g/cm³ | Standard | [5] |
| Refractive Index | ~1.427 - 1.432 | at 20 °C | [5][7] |
| Flash Point | 54.9 °C | Closed Cup | [5] |

## Spectroscopic Data

Spectroscopic analysis is critical for confirming the identity and purity of **2-methylhexanoyl chloride**. The infrared (IR) spectrum is particularly informative due to the prominent carbonyl (C=O) stretching frequency characteristic of acyl chlorides.

- Infrared (IR) Spectroscopy: The most significant peak in the IR spectrum of **2-methylhexanoyl chloride** is the strong carbonyl (C=O) stretch, which typically appears in the range of 1780-1815 $cm^{-1}$. This high frequency is a hallmark of the acyl chloride

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functional group. Data is available from attenuated total reflectance (ATR) FT-IR spectroscopy.[1][6]

- Raman Spectroscopy: FT-Raman spectra are also available and can provide complementary vibrational information for structural confirmation.[1]

Caption: Molecular structure of **2-methylhexanoyl chloride**.

## Synthesis and Purification

The most common and direct method for preparing acyl chlorides is the reaction of the corresponding carboxylic acid with a chlorinating agent, such as thionyl chloride ($SOCl_2$) or oxalyl chloride.[8] Thionyl chloride is often preferred for its cost-effectiveness and because the byproducts, sulfur dioxide ($SO_2$) and hydrogen chloride (HCl), are gases, which simplifies product purification.[8]

## Synthetic Protocol: Thionyl Chloride Method

This protocol describes the synthesis of **2-methylhexanoyl chloride** from 2-methylhexanoic acid.

Causality: The lone pair on the oxygen of the carboxylic acid's hydroxyl group attacks the electrophilic sulfur atom of thionyl chloride. This is followed by the elimination of a chloride ion and subsequent loss of sulfur dioxide and a proton to form the acyl chloride. The gaseous nature of the byproducts ($SO_2$ and HCl) drives the reaction to completion according to Le Châtelier's principle.

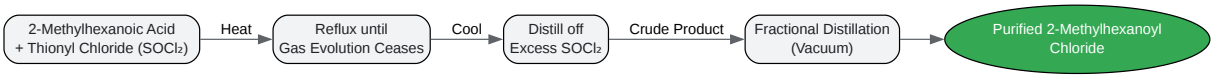
- Reaction Setup: In a fume hood, equip a round-bottom flask with a reflux condenser and a gas outlet connected to a trap (e.g., a bubbler with a sodium hydroxide solution to neutralize HCl and $SO_2$ gas).

- Reagents: Charge the flask with 2-methylhexanoic acid. Slowly add thionyl chloride (typically 1.2 to 1.5 molar equivalents) to the acid with stirring.

- Reaction Conditions: Heat the mixture to reflux and maintain it until the evolution of gas ceases, indicating the reaction is complete.[8]

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- Workup and Purification: Allow the reaction mixture to cool to room temperature. The excess thionyl chloride can be removed by distillation. The remaining crude **2-methylhexanoyl chloride** is then purified by fractional distillation under reduced pressure to yield the final product.[8]




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Caption: General workflow for the synthesis of **2-methylhexanoyl chloride**.

# Reactivity and Mechanistic Insights

The reactivity of **2-methylhexanoyl chloride** is characteristic of acyl chlorides and is dominated by nucleophilic acyl substitution.[3] The carbonyl carbon is highly electrophilic due to the electron-withdrawing effects of both the oxygen and chlorine atoms. Furthermore, the chloride ion is an excellent leaving group, which facilitates the substitution reaction.

## Nucleophilic Acyl Substitution

The general mechanism involves two key steps:

- Nucleophilic Attack: A nucleophile (e.g., an alcohol, amine, or water) attacks the electrophilic carbonyl carbon, breaking the C=O pi bond and forming a tetrahedral intermediate.[3]
- Elimination of Leaving Group: The carbonyl double bond is reformed by the elimination of the chloride ion as the leaving group.[3]

This high reactivity allows **2-methylhexanoyl chloride** to readily participate in several important transformations:

- Esterification: Reacts rapidly with alcohols, often in the presence of a non-nucleophilic base like pyridine or triethylamine to scavenge the HCl byproduct, to form esters.[3]

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- Amidation: Reacts with primary or secondary amines to form amides. Two equivalents of the amine are typically used—one as the nucleophile and the second to neutralize the HCl byproduct.

- Hydrolysis: Reacts violently with water to hydrolyze back to the parent 2-methylhexanoic acid and produce corrosive hydrogen chloride gas.[3][9] This underscores the critical need for anhydrous (dry) reaction conditions.

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